

An In-depth Technical Guide to the Solubility of Methyl 4-(hydroxymethyl)cyclohexanecarboxylate

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Compound of Interest

Compound Name: Methyl 4-(hydroxymethyl)cyclohexanecarboxylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **methyl 4-(hydroxymethyl)cyclohexanecarboxylate**, a versatile bifunctional molecule of interest in organic synthesis and pharmaceutical development. Due to a lack of publicly available quantitative solubility data, this guide focuses on providing a robust experimental framework for determining its solubility in various solvents.

Introduction

Methyl 4-(hydroxymethyl)cyclohexanecarboxylate is a cyclohexane derivative featuring both a hydroxymethyl group and a methyl ester. This structure allows for a range of chemical transformations, making it a valuable building block in the synthesis of more complex molecules, including active pharmaceutical ingredients.^[1] Understanding its solubility in different solvents is a critical first step in reaction design, purification, formulation, and various other applications in a research and development setting.

Physicochemical Properties

A summary of the key physicochemical properties of **methyl 4-(hydroxymethyl)cyclohexanecarboxylate** is presented in Table 1. These properties, particularly the presence of both a hydrogen-bond-donating hydroxymethyl group and a polar ester group, suggest a degree of polarity that influences its solubility profile.^[1]

Table 1: Physicochemical Properties of **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate**

Property	Value	Reference
Molecular Formula	C ₉ H ₁₆ O ₃	[1]
Molecular Weight	172.22 g/mol	[1]
Boiling Point	233 °C	[1]
Qualitative Solubility	Soluble in organic solvents like ether and alcohol; insoluble in water.	[1]

Expected Solubility Profile

Based on its chemical structure, a qualitative solubility profile in common laboratory solvents can be predicted. The presence of the polar hydroxyl and ester groups suggests that **methyl 4-(hydroxymethyl)cyclohexanecarboxylate** will be soluble in polar organic solvents. Its non-polar cyclohexane ring will contribute to solubility in less polar organic solvents. As indicated by available data, it is expected to be insoluble in water due to the predominance of the non-polar hydrocarbon backbone.^[1]

Table 2: Predicted Qualitative Solubility of **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate**

Solvent	Predicted Solubility	Rationale
Methanol	Soluble	Polar protic solvent, capable of hydrogen bonding.
Ethanol	Soluble	Polar protic solvent, capable of hydrogen bonding.
Acetone	Soluble	Polar aprotic solvent.
Ethyl Acetate	Soluble	Moderately polar aprotic solvent.
Dichloromethane	Soluble	Non-polar aprotic solvent, good for general organic compounds.
Hexane	Sparingly Soluble to Insoluble	Non-polar solvent, likely insufficient to dissolve the polar functional groups.
Water	Insoluble	The non-polar cyclohexane ring dominates over the polar functional groups. ^[1]

Experimental Protocol for Solubility Determination

To obtain precise and accurate quantitative solubility data, a standardized experimental protocol is essential. The following section details the recommended "shake-flask" method, a widely accepted technique for determining the thermodynamic solubility of a compound. This can be followed by a gravimetric or spectroscopic method for quantification.

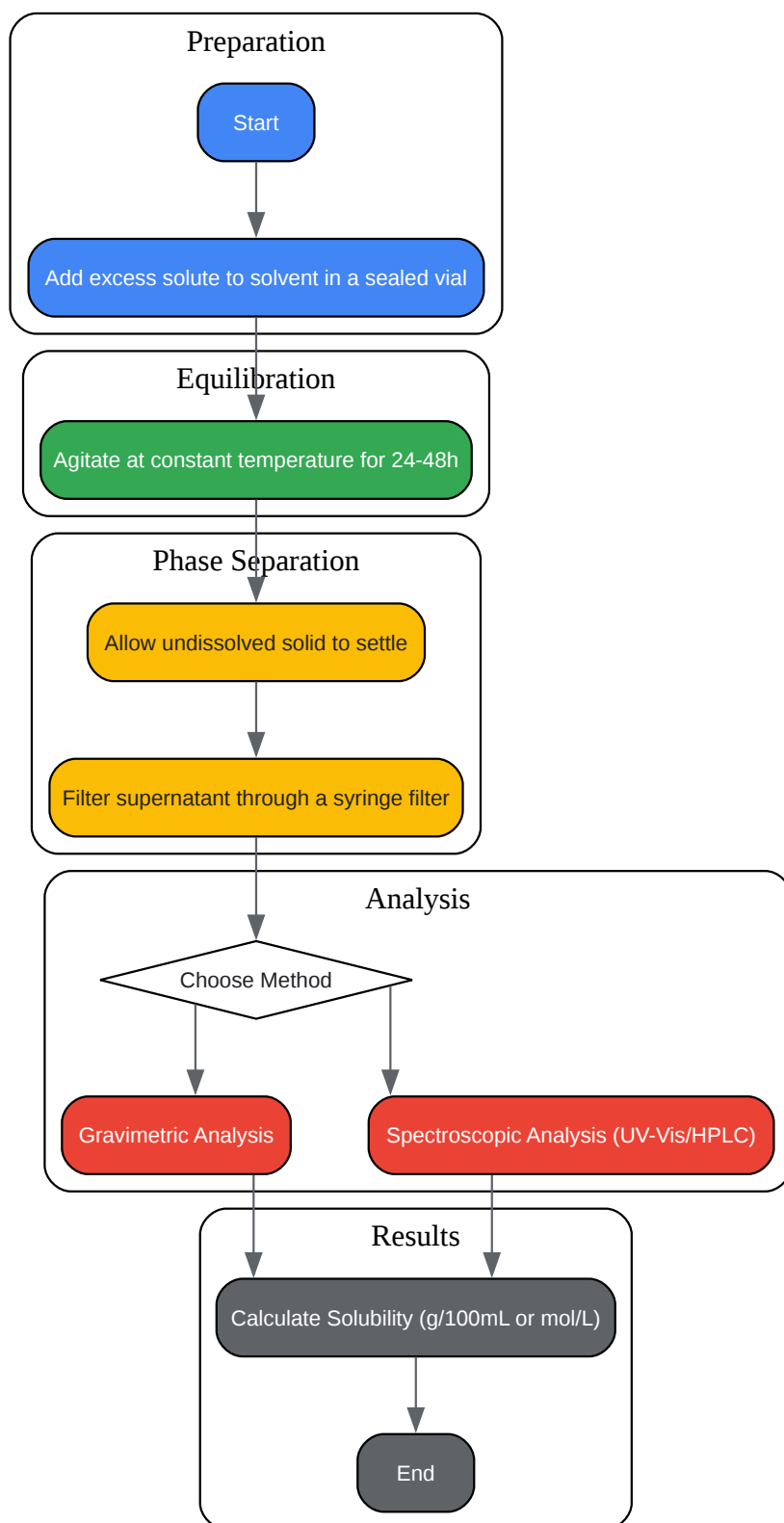
Materials

- **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate** (high purity)
- Selected solvents (analytical grade): Methanol, Ethanol, Acetone, Ethyl Acetate, Dichloromethane, etc.
- Analytical balance (accurate to ± 0.1 mg)

- Vials or flasks with airtight screw caps
- Constant temperature orbital shaker or water bath
- Syringe filters (e.g., 0.45 μm PTFE or nylon)
- Pipettes and other calibrated volumetric glassware
- Evaporating dishes (for gravimetric analysis)
- UV-Vis spectrophotometer or High-Performance Liquid Chromatography (HPLC) system (for spectroscopic analysis)

Experimental Workflow

The general workflow for determining the solubility of **methyl 4-(hydroxymethyl)cyclohexanecarboxylate** is depicted in the following diagram.



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Caption: Experimental workflow for solubility determination.

Step-by-Step Procedure

- Preparation of Saturated Solution:
 - Accurately weigh an excess amount of **methyl 4-(hydroxymethyl)cyclohexanecarboxylate** and add it to a vial containing a known volume or mass of the desired solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature orbital shaker or water bath.
 - Agitate the samples for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached. The time required may vary depending on the solvent and should be determined by preliminary experiments (i.e., measuring concentration at different time points until it becomes constant).
- Phase Separation:
 - After equilibration, remove the vials and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a calibrated pipette.
 - Immediately filter the supernatant using a syringe filter to remove any remaining solid particles.
- Quantification:
 - Method A: Gravimetric Analysis
 - Accurately weigh a clean, dry evaporating dish.
 - Transfer a known volume of the filtered saturated solution to the evaporating dish.

- Carefully evaporate the solvent under a gentle stream of nitrogen or in a fume hood at a controlled temperature.
- Once the solvent is fully evaporated, dry the dish containing the solid residue to a constant weight in a vacuum oven.
- The mass of the dissolved solute can be determined by the difference in weight of the dish before and after drying.
- Method B: Spectroscopic Analysis (UV-Vis or HPLC)
 - Prepare a series of standard solutions of **methyl 4-(hydroxymethyl)cyclohexanecarboxylate** of known concentrations in the solvent of interest.
 - Generate a calibration curve by measuring the absorbance (UV-Vis) or peak area (HPLC) of the standard solutions.
 - Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the calibration curve.
 - Measure the absorbance or peak area of the diluted sample.
 - Determine the concentration of the diluted sample from the calibration curve and then calculate the concentration of the original saturated solution, taking into account the dilution factor.
- Data Reporting:
 - The solubility should be reported in standard units such as grams per 100 mL of solvent (g/100 mL) or moles per liter (mol/L) at the specified temperature.

Data Presentation

The experimentally determined solubility data should be organized into a clear and concise table for easy comparison.

Table 3: Solubility of **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate** at Different Temperatures (Template)

Solvent	Temperature (°C)	Solubility (g/100 mL)	Solubility (mol/L)
Methanol	25	Experimental Data	Experimental Data
	40	Experimental Data	Experimental Data
Ethanol	25	Experimental Data	Experimental Data
	40	Experimental Data	Experimental Data
Acetone	25	Experimental Data	Experimental Data
	40	Experimental Data	Experimental Data
Ethyl Acetate	25	Experimental Data	Experimental Data
	40	Experimental Data	Experimental Data
Dichloromethane	25	Experimental Data	Experimental Data
	40	Experimental Data	Experimental Data

Conclusion

While quantitative solubility data for **methyl 4-(hydroxymethyl)cyclohexanecarboxylate** is not readily available in the literature, this guide provides a robust framework for its experimental determination. By following the detailed protocol for the shake-flask method coupled with either gravimetric or spectroscopic analysis, researchers can generate reliable and accurate solubility data. This information is invaluable for the effective use of this compound in synthetic chemistry, process development, and pharmaceutical formulation.

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References

- 1. Methyl 4-(hydroxymethyl)cyclohexanecarboxylate For Research [benchchem.com]
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